

STF-118804 in Pancreatic Cancer: Preclinical Application Notes

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Compound Focus: STF-118804

CAS No.: 894187-61-2

Cat. No.: S548918

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1. Compound Profile & Mechanism of Action **STF-118804** is a novel, highly specific competitive inhibitor of Nicotinamide phosphoribosyltransferase (NAMPT), the rate-limiting enzyme in the NAD salvage synthesis pathway [1]. By inhibiting NAMPT, **STF-118804** depletes intracellular NAD and subsequently ATP levels, leading to metabolic collapse, activation of the AMPK pathway, and inhibition of the mTOR signaling pathway [1]. This mechanism is particularly effective in cancers like pancreatic ductal adenocarcinoma (PDAC) that exhibit a high dependency on the NAMPT-mediated NAD salvage pathway.

2. Key Preclinical Efficacy Data The following table summarizes the quantitative findings from in vitro and in vivo studies in pancreatic cancer models [1].

Model System	Assay/Endpoint	STF-118804 Effect	Notes
In Vitro (PDAC lines: Panc-1, PaTu8988t, etc.)	Cell Viability (MTT assay)	IC ₅₀ in nanomolar range	Panc-1 and PaTu8988t were most sensitive
	NAD levels	Concentration-dependent decrease	Correlated with sensitivity
	ATP levels	Decreased after 48h	Preceded significant cell death

Model System	Assay/Endpoint	STF-118804 Effect	Notes
	Colony Formation (Soft Agar)	Concentration-dependent reduction	Up to 80-90% reduction
	Glucose Uptake & Lactate Excretion	Significant decrease	Induced metabolic collapse
In Vivo (Orthotopic Panc-1 model)	Tumor Size	Reduced after 21-day treatment	Comparable to FK866
Combination Studies (in vitro)	Viability with Gemcitabine, Paclitaxel, or Etoposide	Additive effect	Not antagonistic

3. Detailed Experimental Protocols

Protocol 1: In Vitro Viability and Metabolic Assay This protocol assesses the direct anti-proliferative and metabolic effects of **STF-118804**.

- **Cell Lines:** Use established PDAC lines (e.g., Panc-1, PaTu8988t, SU86.86).
- **Compound Treatment:**
 - Prepare a dose-response curve of **STF-118804** (e.g., 1 nM to 100 nM).
 - Include controls: DMSO vehicle and positive control (e.g., FK866).
 - For rescue experiments, co-incubate with 1-10 µM Nicotinamide Mononucleotide (NMN).
- **Viability Assessment (MTT):**
 - Plate cells in 96-well plates.
 - After 72-96 hours of compound exposure, add MTT reagent.
 - Measure absorbance at 570 nm after solubilizing formazan crystals.
- **NAD/ATP Measurement:**
 - Use commercial colorimetric or fluorometric kits.
 - Lyse cells after 24h (NAD) or 48h (ATP) of **STF-118804** treatment.
 - Normalize values to total protein concentration.
- **Glucose and Lactate Assay:**
 - Collect cell culture media after 24h of treatment.
 - Use enzymatic assay kits to measure residual glucose and excreted lactate.
 - Normalize to total cell number or protein.

Protocol 2: Pathway Analysis via Western Blot This protocol validates the mechanism of action by analyzing key signaling pathways.

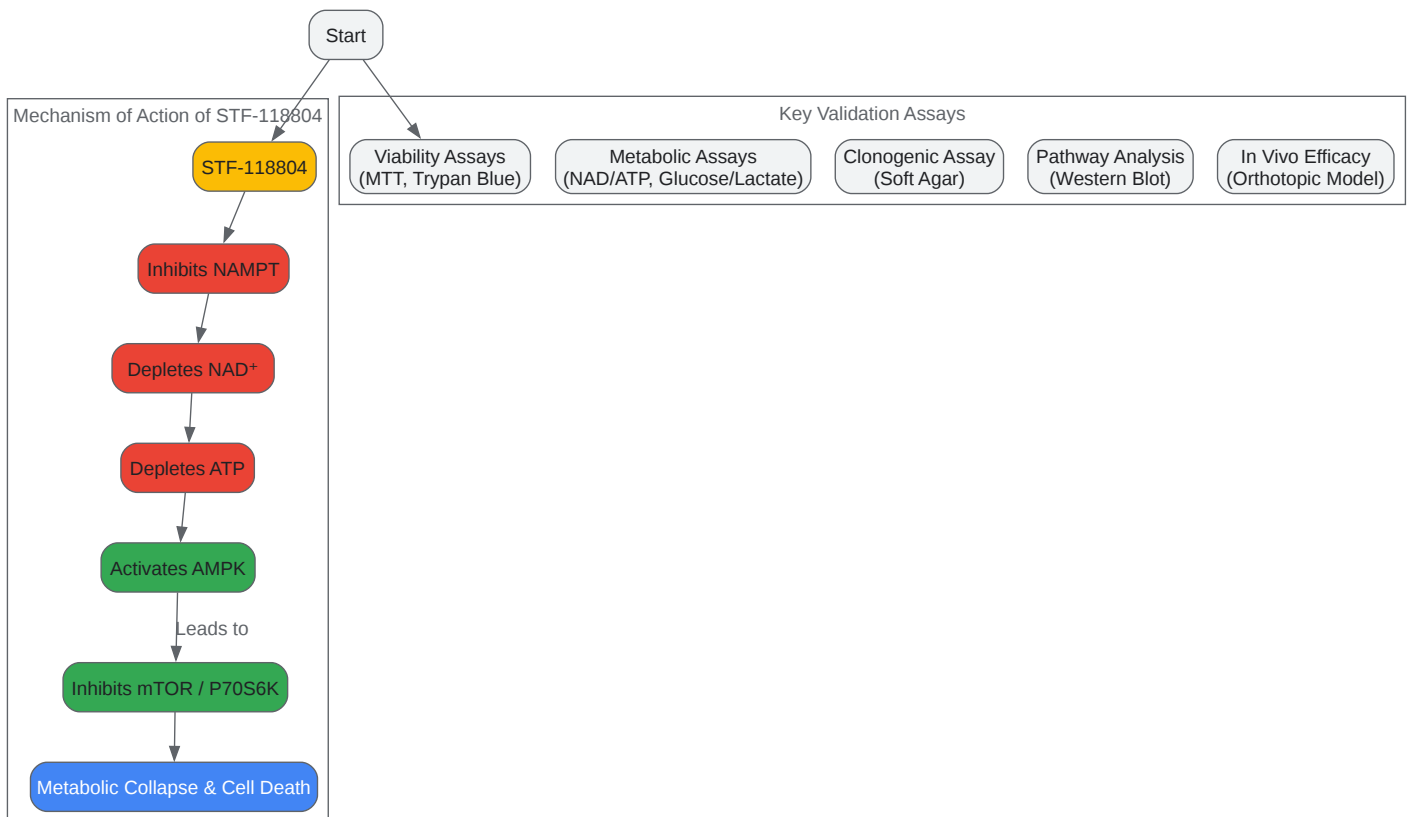
- **Cell Treatment & Lysis:**
 - Treat cells (e.g., Panc-1) with **STF-118804** (e.g., at IC₅₀) for 24-48 hours.
 - Lyse cells in RIPA buffer supplemented with protease and phosphatase inhibitors.
- **Immunoblotting:**
 - Separate 20-30 µg of protein by SDS-PAGE.
 - Transfer to nitrocellulose membrane.
 - Probe with primary antibodies overnight at 4°C.
 - **Key Antibodies:** p-AMPKα (Thr172), total AMPKα, p-mTOR (Ser2448), total mTOR, p-P70S6K, total P70S6K, and a loading control (e.g., GAPDH, α-Tubulin).
 - Use HRP-conjugated secondary antibodies and detect with ECL reagent.
- **Expected Result:** Increased p-AMPK, decreased p-mTOR and p-P70S6K.

Protocol 3: In Vivo Efficacy Study in an Orthotopic Model This protocol evaluates the efficacy of **STF-118804** in a live animal model.

- **Animal Model:** Immunocompromised mice (e.g., nude mice).
- **Tumor Implantation:** Implant Panc-1 cells expressing GFP-luciferase orthotopically into the pancreas.
- **Dosing Regimen:**
 - Randomize mice into groups (e.g., n=8-10) once tumors are established.
 - Administer **STF-118804** or vehicle control via intraperitoneal injection daily for 21 days.
 - The specific dosage used in the cited study is not provided. A literature search for the original paper or similar NAMPT inhibitor studies is required to determine an appropriate dose.
- **Tumor Monitoring:**
 - Monitor tumor growth weekly via bioluminescent imaging (GFP-luciferase signal) or ultrasound.
 - Calculate tumor volume and compare between groups at the endpoint.

Signaling Pathway & Experimental Workflow

The diagram below illustrates the mechanism of action of **STF-118804** and the key experimental workflows for validating its effects.



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Important Research Considerations

- **Combination Therapy Rationale:** The cited research confirms an **additive effect** when **STF-118804** is combined with gemcitabine, paclitaxel, and etoposide in vitro [1]. This supports further investigation into combination regimens. Future studies should establish detailed protocols for these combinations, including dosing schedules and synergy calculations (e.g., using the Chou-Talalay method).
- **Rescue Experiments:** Always include NMN co-treatment controls. The reversal of **STF-118804**'s effects (on viability, NAD levels, and pathway activation) by exogenous NMN is a critical proof that its on-target mechanism is NAMPT inhibition [1].
- **Handling and Storage:** **STF-118804** is typically dissolved in DMSO to create a stock solution, aliquoted, and stored at -20°C or -80°C. Repeated freeze-thaw cycles should be avoided.

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References

1. Preclinical efficacy of the novel competitive NAMPT inhibitor ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [STF-118804 in Pancreatic Cancer: Preclinical Application Notes]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b548918#stf-118804-combination-therapy-gemcitabine-paclitaxel>]

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